

# Technical Guide: 1-Chloro-1-fluoroethylene (CAS 2317-91-1)

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## Compound of Interest

Compound Name: 1-Chloro-1-fluoroethylene

Cat. No.: B1207965

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available technical information on **1-Chloro-1-fluoroethylene** (CAS 2317-91-1). It is intended for a scientific audience and should not be interpreted as a complete guide to all potential applications or hazards. A significant portion of the available data pertains to its chemical and industrial applications, with limited information on its biological properties.

## Introduction

**1-Chloro-1-fluoroethylene**, with the CAS registry number 2317-91-1, is a halogenated alkene. [1][2] It is a colorless gas at room temperature and belongs to the family of chlorofluorocarbons.[1] This technical guide summarizes its chemical and physical properties, known applications, and safety information. While its primary uses are in polymer chemistry and organic synthesis, this guide also explores the limited available information regarding its biological and environmental aspects.

## Chemical and Physical Properties

The fundamental physicochemical properties of **1-Chloro-1-fluoroethylene** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>2</sub> ClF	[1]
Molecular Weight	80.49 g/mol	[1]
Appearance	Colorless gas	[1][3]
Melting Point	-169 °C	[1]
Boiling Point	-24 °C	[1]
Density	1.098 g/cm <sup>3</sup>	[1]
Synonyms	1-Chloro-1-fluoroethene, FC-1131A, Chlorofluoroethene	[1]

## Synthesis and Reactivity

**1-Chloro-1-fluoroethylene** is typically synthesized through halogen exchange reactions. One documented method involves the removal of a bromine and a chlorine atom from 1-bromo-2,2-dichloro-2-fluoro-ethane using zinc in the presence of anhydrous ethanol.

The presence of a carbon-carbon double bond makes **1-Chloro-1-fluoroethylene** susceptible to addition and polymerization reactions.[1] This reactivity is central to its primary industrial applications.

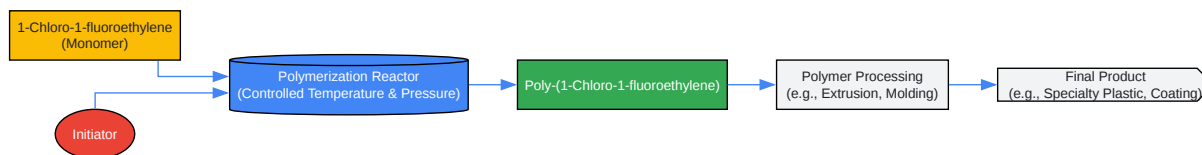
## Applications

The primary applications of **1-Chloro-1-fluoroethylene** are in the fields of polymer chemistry and organic synthesis.

## Polymerization

**1-Chloro-1-fluoroethylene** serves as a monomer in the production of various polymers.[3] It can undergo homopolymerization and co-polymerization to create materials with specific properties.[1] These polymers have potential applications in specialty plastics and coatings.

Below is a generalized workflow for the polymerization of **1-Chloro-1-fluoroethylene**.



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A generalized workflow for the polymerization of **1-Chloro-1-fluoroethylene**.

## Organic Synthesis

In organic synthesis, **1-Chloro-1-fluoroethylene** is used as a precursor for the synthesis of other fluorinated organic compounds. Its carbon-carbon double bond and halogen atoms provide reactive sites for various chemical transformations.

## Environmental Research

**1-Chloro-1-fluoroethylene** has been utilized as a reactive tracer in environmental remediation studies to quantify the anaerobic transformation of other chlorinated compounds like vinyl chloride.[1]

## Biological and Toxicological Information

Crucially for the target audience, there is a significant lack of detailed, peer-reviewed studies on the biological activity, mechanism of action, and toxicological profile of **1-Chloro-1-fluoroethylene**. Most of the available information is derived from safety data sheets and provides a general overview of its hazards.

- General Toxicity: It is classified as a substance that may cause respiratory irritation and drowsiness or dizziness.[4]
- Irritation: It is known to cause skin and serious eye irritation.[4]
- Genotoxicity and Carcinogenicity: There is no classification available regarding its germ cell mutagenicity or carcinogenicity.[4]

Due to the absence of in-depth biological data, no signaling pathways or detailed experimental protocols for biological assays can be provided. Researchers are strongly advised to conduct thorough literature reviews and perform their own risk assessments before handling this compound.

## Safety and Handling

**1-Chloro-1-fluoroethylene** is a flammable gas and should be handled with extreme caution in a well-ventilated area, away from sources of ignition.[3] It is typically supplied as a liquefied gas under pressure.[4]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a self-contained breathing apparatus (SCBA) or a supplied-air respirator.
- Hand Protection: Wear chemically resistant gloves.
- Eye Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear appropriate protective clothing.

In case of exposure, immediate medical attention is recommended. Standard first-aid measures for gas inhalation and skin/eye contact with liquefied gas should be followed.

## Conclusion

**1-Chloro-1-fluoroethylene** (CAS 2317-91-1) is a valuable monomer and synthetic intermediate in the chemical industry. Its properties and reactivity are well-documented in the context of polymer science and organic synthesis. However, there is a notable and critical gap in the scientific literature regarding its biological effects, toxicological profile, and potential mechanisms of action in biological systems. This lack of data significantly limits its consideration for applications in drug development or other biomedical research areas at this time. Further in-depth toxicological and mechanistic studies are required to ascertain its safety profile and any potential biological activity.

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